Technical Support Center: Pyridazine Sulfonyl Fluoride (Py-SF) Labeling

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Compound of Interest

Compound Name:	*6-Fluoropyridazine-3-sulfonyl fluoride*
CAS No.:	*2174001-21-7*
Cat. No.:	*B2546864*

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Status: Operational | Lead Scientist: Dr. A. Vance | Topic: Steric Hindrance & Reactivity

Welcome to the Py-SF Technical Hub

You are likely here because your pyridazine sulfonyl fluoride (Py-SF) probe—theoretically a "perfect" SuFEx click reagent—is underperforming. It’s either not labeling your target protein, labeling it poorly, or hydrolyzing before it gets the chance.

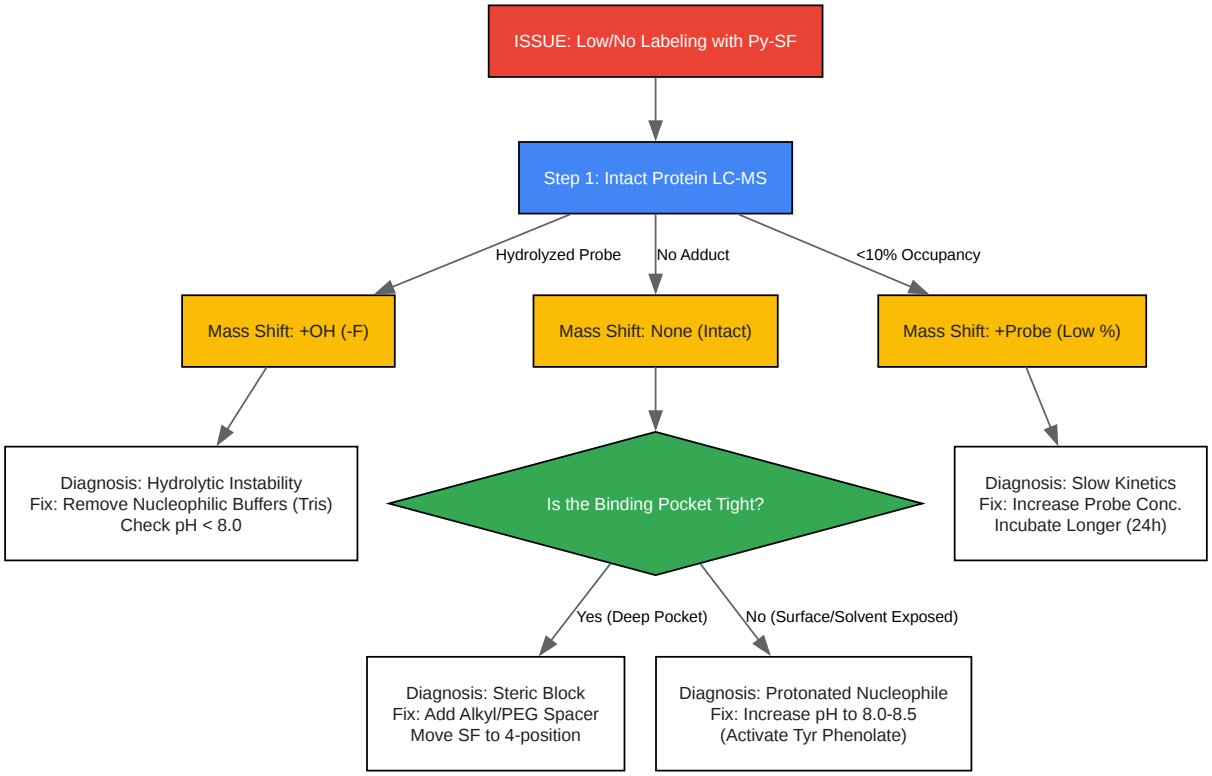
In the world of covalent drug discovery, pyridazine is a "Goldilocks" scaffold: its electron-deficient nature makes the sulfonyl fluoride warhead significantly more reactive than standard benzene-SFs, yet it remains stable in aqueous buffer. However, this reactivity relies on a precise trigonal bipyramidal transition state. If steric bulk (from your ligand or the protein pocket) blocks the approach of the nucleophile (Tyr/Lys/His) to the sulfur center, the reaction dies.

This guide helps you diagnose and bypass these steric barriers.

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Part 1: The Diagnostic Workflow

Before altering your chemistry, determine if the failure is Steric (geometry), Electronic (reactivity), or Environmental (pH/Buffer).



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Figure 1: Diagnostic Triage Tree. Use this logic flow to categorize your labeling failure before attempting synthesis changes.

Part 2: The Science of the Barrier

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The "Steric vs. Electronic" Paradox

Pyridazine is superior to benzene because the nitrogen atoms pull electron density away from the sulfur, making it a "hotter" electrophile. However, SuFEx is not a simple collision; it requires a specific geometry.

- The Mechanism: The nucleophile (e.g., Tyrosine-OH) must attack the Sulfur(VI) center opposite the Fluoride leaving group (backside attack) or via a concerted transition state involving proton transfer.
- The Problem: If you place the Sulfonyl Fluoride group at the 3-position of the pyridazine, and you have a bulky substituent at the 4-position, you create an "ortho-effect" wall. The nucleophile physically cannot align with the S-F bond axis.

Feature	Benzene-SF	Pyridazine-SF (3-pos)	Pyridazine-SF (4-pos)
Electrophilicity	Moderate	High (Due to adjacent N)	Very High (Inductive effect)
Steric Sensitivity	Low	High (N-lone pairs + substituents)	Moderate
Water Stability	High	High	Moderate (Prone to hydrolysis at high pH)
Primary Target	Lysine (mostly)	Tyrosine (enhanced selectivity)	Tyrosine/Lysine

Part 3: Troubleshooting Guide (Q&A)

Scenario A: "I see binding in docking, but 0% labeling in MS."

Diagnosis: The "Reach" Problem. Your ligand binds, but the warhead (SF) is buried too deep or is angled away from the nucleophile. SuFEx is a proximity-driven reaction; it does not "reach out" like a Michael acceptor.

- Q: How do I fix the reach without ruining binding affinity?

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- A: Introduce a "Flex-Linker." Move the sulfonyl fluoride group away from the aromatic ring using a short aliphatic spacer (e.g., methylene -CH2- or ethylene -CH2CH2-).
- Why? This converts the rigid aryl-SF into an alkyl-SF (or extended aryl-SF), allowing the warhead to rotate and find the nucleophile's hydroxyl group.
- Caution: Alkyl-SFs are less stable than Aryl-SFs. Store stocks in anhydrous DMSO at -80°C.

Scenario B: "My probe hydrolyzes (loses F, gains OH) before it labels."

Diagnosis: Buffer Interference or Hyper-Reactivity. Pyridazine-SFs are electron-poor. If your buffer contains nucleophiles (Tris, Imidazole, DTT) or the pH is too high (>8.5), water/buffer will outcompete the protein.

- Q: What is the optimal buffer system?
  - A: Use HEPES or PBS (pH 7.4 - 8.0).
  - Protocol Adjustment:
    - Remove DTT/Mercaptoethanol (Sulfonyl fluorides are generally redox stable, but thiols can sometimes react or reduce other parts of the probe).
    - Remove Tris/Glycine (Primary amines react with SFs).
    - If hydrolysis persists, lower pH to 7.2. The pyridazine-SF is reactive enough to label at near-neutral pH if the binding is tight.

Scenario C: "The reaction works on the isolated domain, but not in the full-length protein."

Diagnosis: Steric Shielding (Allostery). In the full complex, the target residue might be shielded by another domain or protein partner.

- Q: How do I overcome conformational shielding?

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- A:Temperature Cycling.
- Method: Incubate at 37°C instead of 4°C or RT. The increased thermal energy induces "breathing" in the protein structure, transiently exposing the cryptic residue to the Py-SF probe.

Part 4: Validated Labeling Protocol

Objective: Covalent labeling of a target protein with a Pyridazine-SF probe for LC-MS validation.

Reagents:

- Protein Stock (10–50 µM in PBS, pH 7.4).
- Py-SF Probe (10 mM stock in anhydrous DMSO).
- Quenching Solution: 5% Formic Acid (for MS) or 10 mM free Tyrosine.

Step-by-Step:

- Preparation: Dilute protein to 20 µM in PBS. Ensure pH is verified (7.4–8.0).
- Dosing: Add Py-SF probe to protein.
  - Screening: Start at 10x molar excess (e.g., 200 µM probe).
  - DMSO Limit: Keep final DMSO concentration < 2% to avoid protein unfolding.
- Incubation:
  - Standard: 4 hours at 25°C.
  - Sterically Hindered Targets: 16 hours at 25°C OR 2 hours at 37°C.
- Quenching:
  - Add Formic Acid to final 0.5% (stops reaction, preps for LC-MS).

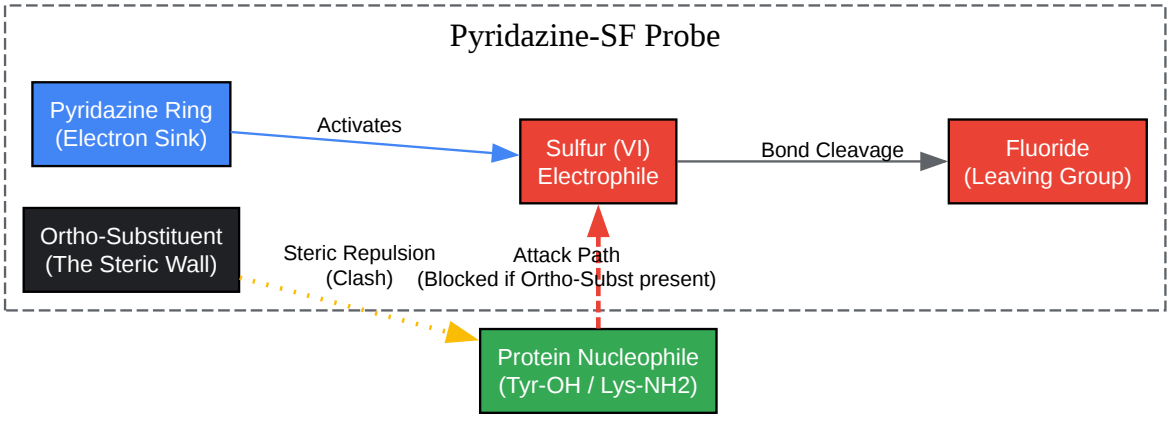
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- Do NOT use gel filtration immediately if kinetics are slow; quench first.

- Analysis:
  - Run Deconvoluted Intact Mass Spec.
  - Success Criteria: Mass shift of +(Probe MW - 20 Da). (Loss of HF).
  - Note: If you see +(Probe MW), you have a non-covalent adduct (salt) or hydrolysis product sticking.

Part 5: Visualizing the Steric Clash

The diagram below illustrates why "Ortho" substitution on the Pyridazine ring is the most common cause of failure.



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Figure 2: Mechanism of Steric Hindrance. The "Ortho-Substituent" creates a physical blockade, preventing the nucleophile from accessing the Sulfur center, regardless of how activated the ring is.

References

- Sharpless, K. B., et al. (2014). "Sulfur(VI) Fluoride Exchange (SuFEx): Another Good Reaction for Click Chemistry."[1][2][3] Angewandte Chemie International Edition. Link

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- Jones, L. H. (2015). "Sulfonyl fluorides as privileged warheads in chemical biology."[4] Chemical Science. Link
- Kelly, J. W., et al. (2017). "Broad-spectrum kinase profiling in live cells with lysine-targeted sulfonyl fluoride probes." Journal of the American Chemical Society.[5] Link
- Bull, J. A., et al. (2024). "Unconventional reactivity of sulfonyl fluorides." Chem. Link

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Sources

- 1. academic.oup.com [academic.oup.com]
- 2. Accelerated SuFEx Click Chemistry For Modular Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. scispace.com [scispace.com]
- 5. Profiling Sulfur(VI) Fluorides as Reactive Functionalities for Chemical Biology Tools and Expansion of the Ligandable Proteome - PMC [pmc.ncbi.nlm.nih.gov]
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